

Synthesis of Morpholino Oligonucleotides via Phosphoramidite Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *N*-DMTr-morpholino-U-5'-O-phosphoramidite

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphorodiamidate Morpholino Oligonucleotides (PMOs) are synthetic nucleic acid analogs that have become powerful tools in molecular biology and therapeutic applications. Their unique morpholino backbone, replacing the traditional ribose or deoxyribose sugar, imparts exceptional stability against nucleases, a neutral charge, and a steric-blocking mechanism of action. These properties make PMOs highly effective for antisense applications, including translation blocking and splice modification of pre-mRNA.^{[1][2][3][4][5]} The chemical synthesis of PMOs has evolved significantly, with phosphoramidite chemistry, a cornerstone of standard DNA and RNA synthesis, being adapted for the efficient and automated production of these valuable molecules.^{[1][3][6]}

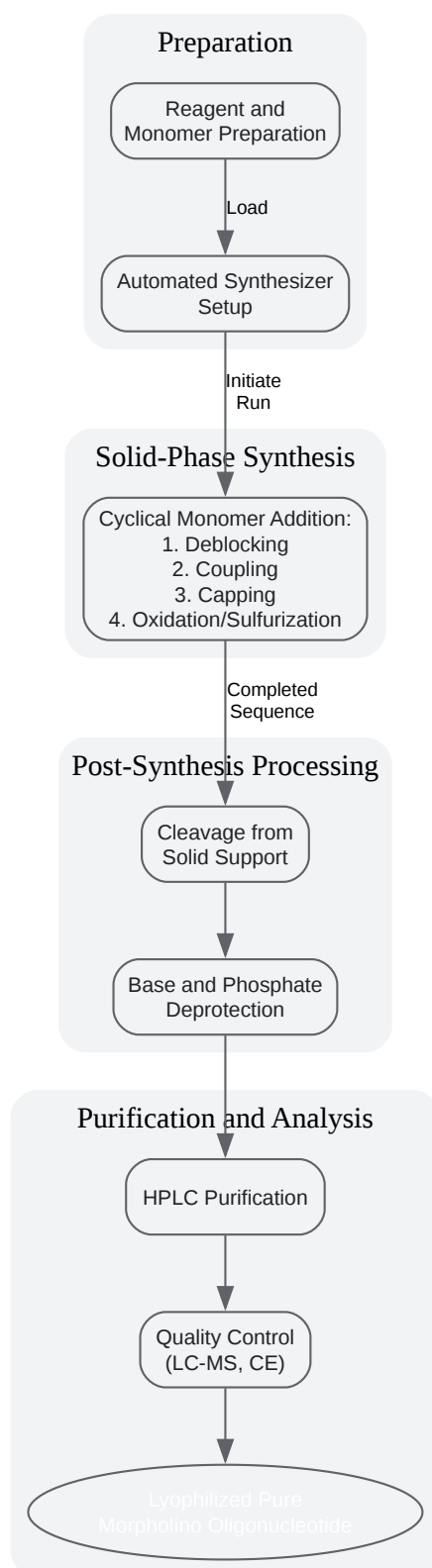
This document provides detailed application notes and protocols for the synthesis of morpholino oligonucleotides using phosphoramidite chemistry, intended for researchers, scientists, and professionals in drug development.

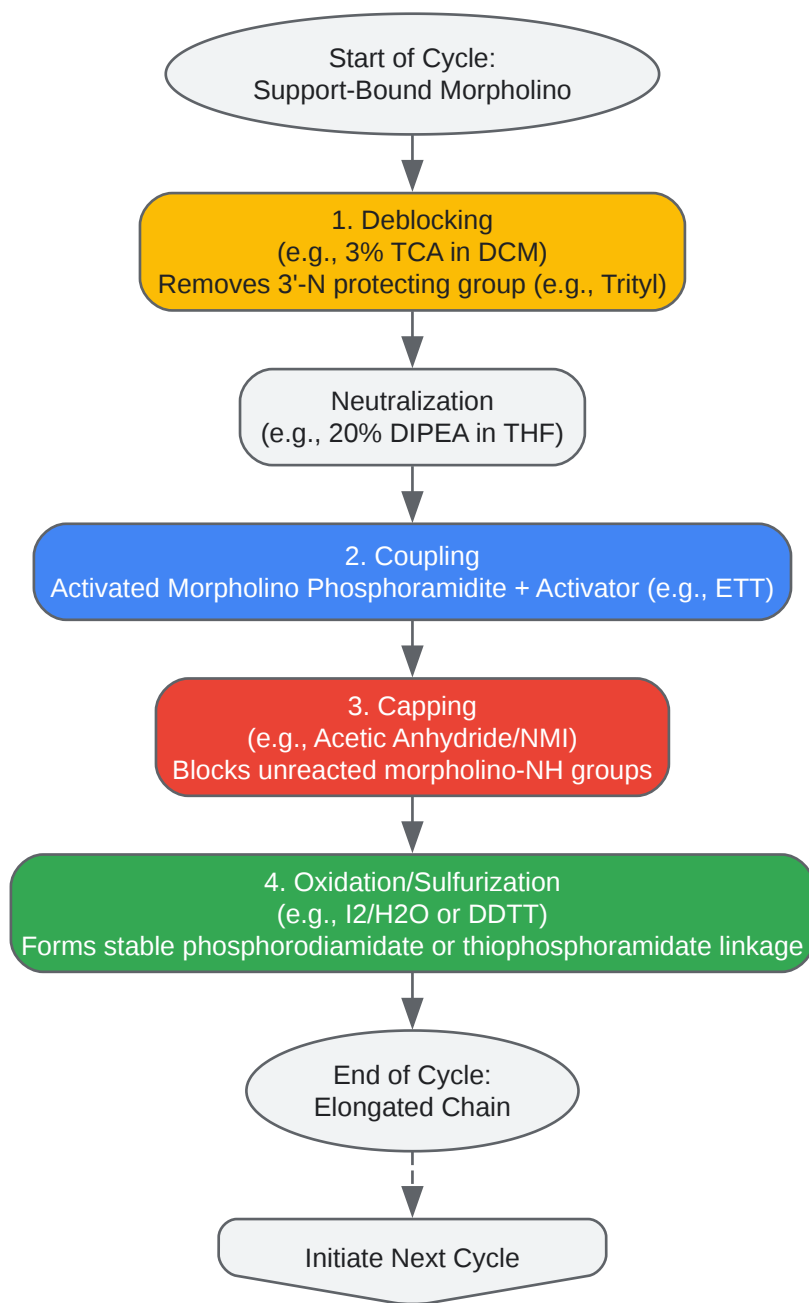
Principle of Solid-Phase Morpholino Oligonucleotide Synthesis

The solid-phase synthesis of morpholino oligonucleotides using phosphoramidite chemistry is a cyclical process performed on an automated synthesizer.^{[1][7]} The oligonucleotide is assembled in a stepwise manner on a solid support, typically controlled pore glass (CPG).^{[1][7]} Each cycle of monomer addition consists of four key chemical reactions: deblocking, coupling, capping, and oxidation (for phosphoramidate linkages) or sulfurization (for thiophosphoramidate linkages).

Experimental Workflow Overview

The overall workflow for synthesizing morpholino oligonucleotides, from initial setup to the final purified product, is depicted below.





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